

AP14145: Application Notes and Protocols for In Vitro Research

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Compound of Interest

Compound Name: AP14145

Cat. No.: B14907752

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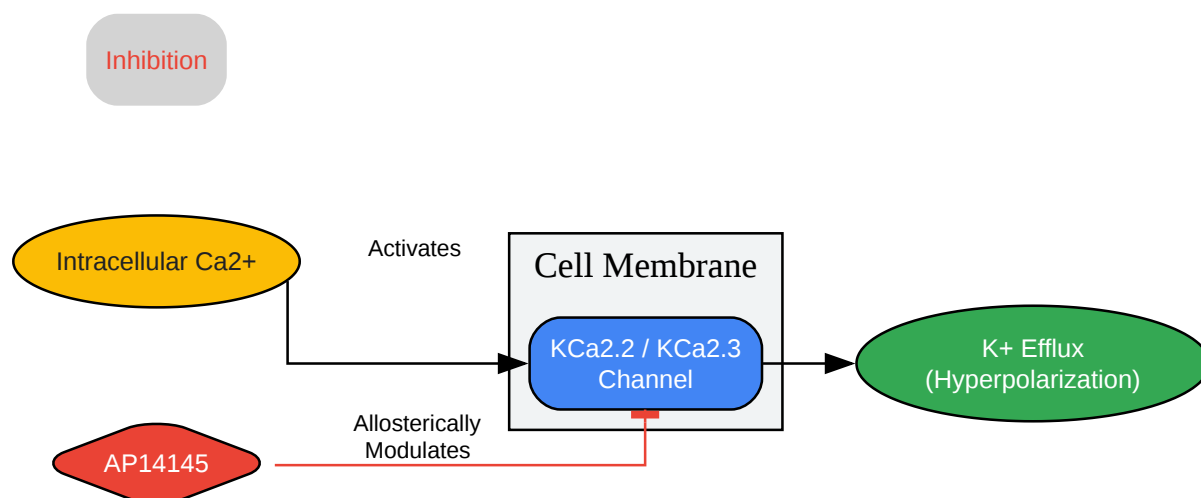
Abstract

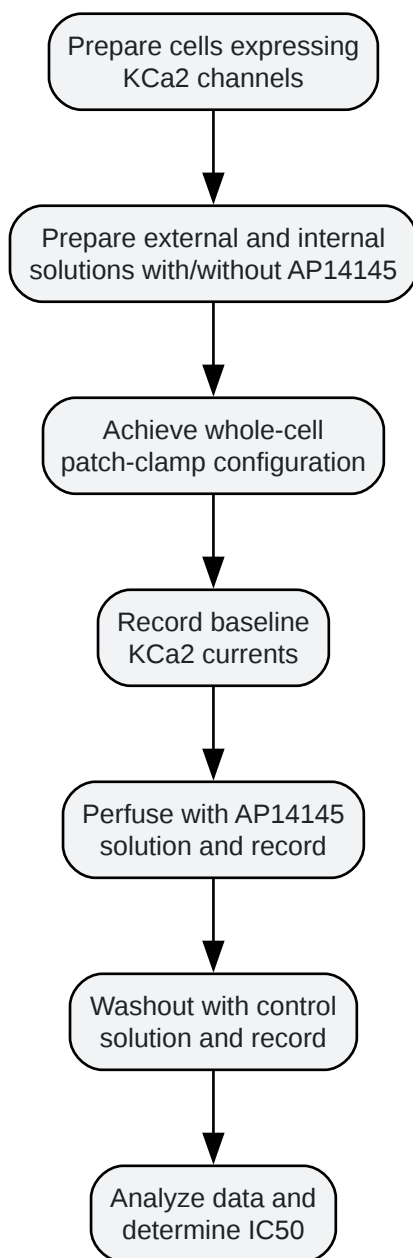
AP14145 is a potent and selective negative allosteric modulator of small-conductance calcium-activated potassium (KCa2) channels, specifically targeting KCa2.2 (SK2) and KCa2.3 (SK3) subtypes.^{[1][2][3]} This document provides detailed application notes and experimental protocols for the in vitro characterization of **AP14145**, including its mechanism of action and quantitative data derived from key experiments. The provided methodologies and data are intended to guide researchers in designing and executing robust in vitro studies involving this compound.

Mechanism of Action

AP14145 functions as a negative allosteric modulator of KCa2.2 and KCa2.3 channels.^{[1][2]} It does not directly block the ion pore but rather binds to a different site on the channel protein, reducing the channel's sensitivity to intracellular calcium (Ca²⁺).^[1] This inhibitory effect is achieved by shifting the calcium concentration-response curve to the right, meaning a higher concentration of intracellular Ca²⁺ is required to activate the channel in the presence of **AP14145**.^{[1][2]} The inhibitory action of **AP14145** has been shown to be strongly dependent on the presence of two specific amino acids within the channel: S508 and A533.^{[1][2]}

Signaling Pathway Diagram





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References

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